

Essential Safety and Operational Guide for 2-Bromo-5-methylpyridine

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Compound of Interest

Compound Name: 2-Bromo-5-methylpyridine

Cat. No.: B020793

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Bromo-5-methylpyridine** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Profile:

Property	Value
Chemical Name	2-Bromo-5-methylpyridine
Synonyms	2-Bromo-5-picoline
CAS Number	3510-66-5
Molecular Formula	C ₆ H ₆ BrN
Hazard Classifications	Skin Irritant (Category 2), Serious Eye Irritant (Category 2A), Specific target organ toxicity — single exposure (Category 3), May cause respiratory irritation. ^{[1][2]}

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent skin, eye, and respiratory exposure.

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards. A face shield should be worn when there is a splash hazard.[1][3]	To protect against splashes and vapors that can cause serious eye irritation.[1]
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber) inspected prior to use.[3][4]	To prevent skin contact, which can cause irritation.[1][3]
Body Protection	A flame-retardant lab coat and appropriate protective clothing to prevent skin exposure.[1][3]	To protect against accidental skin contact and contamination of personal clothing.[3]
Respiratory Protection	Use only in a well-ventilated area, preferably within a chemical fume hood. If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator is required.[1][3]	To prevent inhalation of harmful dust, vapors, or mists. [1]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is crucial for safety.

- Preparation:
 - Ensure a safety shower and eyewash station are readily accessible and in good working order.[1]
 - The designated work area, typically a chemical fume hood, should be clean and uncluttered.
 - Verify that all necessary PPE is available and in good condition.

- Handling:
 - Always handle **2-Bromo-5-methylpyridine** within a certified chemical fume hood to minimize inhalation exposure.[\[4\]](#)
 - Wear the specified PPE at all times.
 - Avoid direct contact with the skin and eyes.[\[1\]](#)
 - Do not eat, drink, or smoke in the work area.[\[1\]](#)
 - Keep the container tightly closed when not in use.[\[1\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)
 - Keep the container tightly closed.[\[1\]](#)
 - Store away from incompatible materials, such as strong oxidizing agents.[\[1\]](#)
 - The storage area should be locked.[\[1\]](#)

Emergency and First Aid Procedures

Immediate and appropriate responses to exposure are critical.

Exposure Route	First Aid Measures
Eye Contact	Immediately rinse cautiously with water for at least 15 minutes.[1][3] Remove contact lenses, if present and easy to do.[1][3] Continue rinsing.[1][3] If eye irritation persists, get medical advice/attention.[1][3]
Skin Contact	Take off immediately all contaminated clothing.[3] Wash the affected area with plenty of soap and water.[1][3] If skin irritation occurs, get medical advice/attention.[3] Wash contaminated clothing before reuse.[1][3]
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[1][3] If not breathing, give artificial respiration.[1] If breathing is difficult, give oxygen. Call a poison center or doctor/physician if you feel unwell.[5]
Ingestion	Do NOT induce vomiting.[1] Rinse mouth with water.[1] Never give anything by mouth to an unconscious person.[1] Call a poison center or doctor/physician immediately.[5]

Disposal Plan

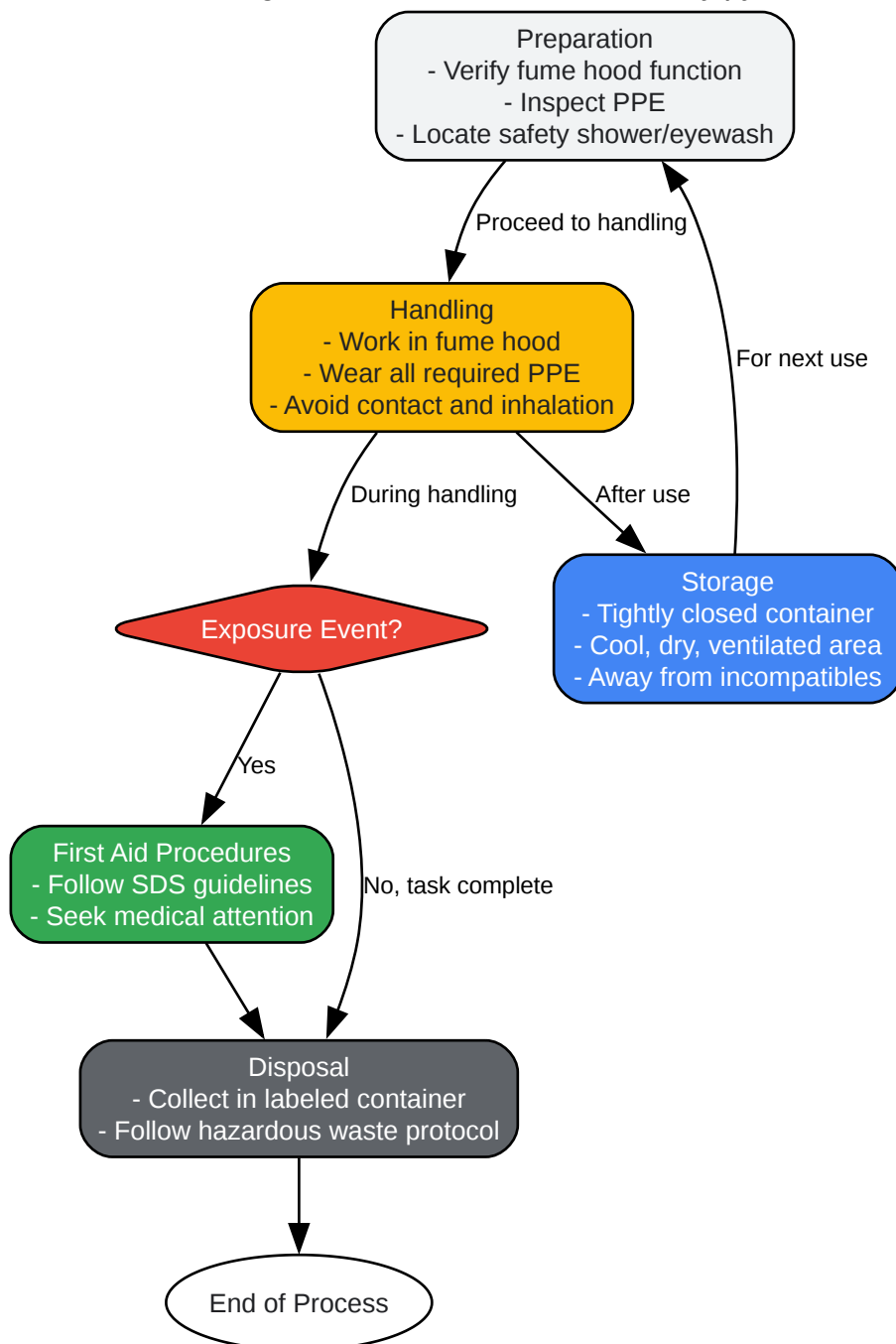
Proper disposal is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - All materials contaminated with **2-Bromo-5-methylpyridine**, including empty containers, gloves, and absorbent materials, must be collected as hazardous waste.
 - Use a dedicated, compatible, and clearly labeled waste container. The container should be kept closed.
- Disposal Procedure:

- Dispose of the contents and container to an approved waste disposal plant.[\[1\]](#)[\[6\]](#)
- Do not allow the product to enter drains or waterways.[\[3\]](#)[\[6\]](#)
- Contaminated packaging should be disposed of as unused product.[\[6\]](#)
- It may be possible to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[\[3\]](#) Always follow local, state, and federal regulations for hazardous waste disposal.[\[3\]](#)

Visual Safety Workflow

Safe Handling Workflow for 2-Bromo-5-methylpyridine



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Caption: Workflow for the safe handling of **2-Bromo-5-methylpyridine**.

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References

- 1. synquestprodstorage.blob.core.windows.net [synquestprodstorage.blob.core.windows.net]
- 2. echemi.com [echemi.com]
- 3. spectrumchemical.com [spectrumchemical.com]
- 4. benchchem.com [benchchem.com]
- 5. fishersci.com [fishersci.com]
- 6. benchchem.com [benchchem.com]
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